

# Physical and Chemical Properties of 2-Acetylbenzaldehyde

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## Compound Focus: 2-Acetylbenzaldehyde

CAS No.: 24257-93-0

Cat. No.: S567194

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The table below summarizes the available physicochemical data for **2-Acetylbenzaldehyde** (CAS # 24257-93-0) [1] [2].

Property	Value
CAS Number	24257-93-0
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>2</sub>
Molecular Weight	148.16 g/mol
Melting Point	39-43 °C (lit.)
Boiling Point	268.8 ± 23.0 °C (Predicted)
Density	1.117 ± 0.06 g/cm <sup>3</sup> (Predicted)
Flash Point	> 230 °F
Synonym	2-Formylacetophenone
Storage Temp.	2-8°C, stored under nitrogen
Form	Crystalline solid

## Biological Activity of Benzaldehyde Derivatives

While direct studies on **2-Acetylbenzaldehyde** are limited, other simple benzaldehyde compounds exhibit significant and mechanistically diverse biological activities, suggesting potential research avenues. The diagram below outlines the key mechanisms and effects identified in recent studies.

*Key biological activities and mechanisms of benzaldehyde compounds.*

The activities are supported by the following experimental findings:

- **Anti-Parasitic and Autophagy Induction:** **In a study on neuroangiostrongyliasis, benzaldehyde treatment in infected mice reduced brain inflammation (eosinophilic meningitis) and stimulated autophagy** (a cellular cleaning process) via the **Sonic hedgehog (Shh) signaling pathway** [3]. In vitro experiments on mouse astrocytes confirmed that benzaldehyde induces autophagy and helps regulate lipid and cholesterol levels through this pathway [3].
- **Neuroprotective and Anti-Neuroinflammatory Effects:** **Two benzaldehydes from a marine fungus were tested on brain cells [4]. In microglia (BV-2 cells), they significantly reduced** the secretion of pro-inflammatory factors like **IL-6, TNF- $\alpha$ , and IL-1 $\beta$**  and suppressed the expression of proteins like iNOS and COX-2 [4]. In hippocampal neuronal cells (HT-22 cells) under A $\beta$ -induced stress (a model for Alzheimer's), one benzaldehyde (**Benzaldehyde 2**) **reduced reactive oxygen species (ROS) production**, inhibited the hyperphosphorylation of the tau protein, and **reduced neuronal cell apoptosis** [4].
- **Absorption-Promoting Effects:** **A study on the absorption-promoting mechanism of benzaldehyde found that it can increase the permeability of the intestinal cell membrane** [5]. Using Caco-2 cell transport experiments, researchers demonstrated that benzaldehyde (at 50  $\mu$ M) elevated the cumulative quantity of passively diffused, hydrophilic drugs. Molecular dynamics simulations and membrane fluidity experiments indicated that benzaldehyde **loosens the structure of the lipid bilayer**, thereby enhancing membrane permeability [5].

## How to Approach Missing Solubility Data

The search results do not contain explicit solubility data for **2-Acetylbenzaldehyde**. Here are practical steps you can take to obtain this critical information:

- **Consult Specialized Databases:** Search for the compound in scientific databases like **SciFinder** or **Reaxys**, which often contain curated physicochemical and solubility data.
- **Use Predictive Software:** Employ **quantitative structure-activity relationship (QSAR)** models or other prediction software (e.g., ACD/Percepta, EPI Suite) to obtain a computational estimate of its solubility.
- **Perform Experimental Measurement:** If resources allow, the most reliable method is to determine the solubility experimentally using established techniques like the **shake-flask method**, followed by analysis with HPLC or UV-Vis spectroscopy.

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## References

1. 2-ACETYLBENZALDEHYDE 95 CAS#: 24257-93-0 [chemicalbook.com]
2. CAS 24257-93-0 2 - Acetylbenzaldehyde 95 - Alfa Chemistry [alfa-chemistry.com]
3. Benzaldehyde stimulates autophagy via the sonic hedgehog ... [pmc.ncbi.nlm.nih.gov]
4. The Mechanism of Two Benzaldehydes from Aspergillus ... [mdpi.com]
5. Benzaldehyde, A New Absorption Promoter, Accelerating ... [pmc.ncbi.nlm.nih.gov]

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